Application Notes and Protocols for (R)-Casopitant In Vivo Studies

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Compound of Interest

Compound Name: *(R)-Casopitant*

Cat. No.: *B8461622*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the dosing and formulation of **(R)-Casopitant** (also known as GW679769) for in vivo studies, based on available preclinical data. The protocols are intended to serve as a guide for researchers investigating the anti-emetic and other potential therapeutic effects of this selective neurokinin-1 (NK1) receptor antagonist.

Overview of (R)-Casopitant

(R)-Casopitant is a potent and selective antagonist of the human neurokinin-1 (NK1) receptor, the primary receptor for substance P.[1] It was developed for the prevention of chemotherapy-induced nausea and vomiting (CINV).[2] Preclinical studies have been conducted in various animal models, including ferrets, rats, and dogs, to evaluate its efficacy and safety. While development for CINV was discontinued, research into other potential indications may be ongoing.[2]

Formulation of (R)-Casopitant for In Vivo Administration

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The formulation of **(R)-Casopitant** for in vivo studies is critical for ensuring appropriate bioavailability and consistent results. As a compound with poor water solubility, specific vehicles are required for oral and parenteral administration.

Oral Formulation

For oral administration in preclinical studies, particularly for toxicology and efficacy models, **(R)-Casopitant** can be formulated as a suspension. A common vehicle for oral gavage of poorly soluble compounds in rodents and other species is an aqueous suspension containing a suspending agent and a surfactant.[3]

Table 1: Recommended Oral Suspension Formulation for **(R)-Casopitant**

Component	Concentration (% w/v)	Purpose
(R)-Casopitant	Dependent on target dose	Active Pharmaceutical Ingredient
Methylcellulose (or Carboxymethylcellulose)	0.5%	Suspending agent
Polysorbate 80 (Tween® 80)	0.1% - 0.2%	Surfactant/wetting agent
Purified Water	q.s. to 100%	Vehicle

Protocol for Preparation of Oral Suspension:

- Weigh the required amount of **(R)-Casopitant** powder.
- Prepare the vehicle by first dispersing the methylcellulose in hot water (approximately 70-80°C) with stirring until a uniform dispersion is achieved.
- Allow the methylcellulose dispersion to cool to room temperature.
- Add the Polysorbate 80 to the cooled methylcellulose dispersion and mix thoroughly.
- Levigate the **(R)-Casopitant** powder with a small amount of the vehicle to form a smooth paste.

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- Gradually add the remaining vehicle to the paste with continuous stirring or vortexing to achieve a homogenous suspension.
- Store the suspension at 2-8°C and ensure it is well-mixed before each administration.

Intravenous Formulation

For intravenous administration, **(R)-Casopitant** must be in a solubilized form to prevent embolism. This typically requires the use of co-solvents.

Table 2: Suggested Intravenous Formulation for **(R)-Casopitant**

Component	Concentration (% v/v)	Purpose
(R)-Casopitant	Dependent on target dose	Active Pharmaceutical Ingredient
Polyethylene Glycol 400 (PEG 400)	10% - 30%	Co-solvent
Ethanol	10% - 20%	Co-solvent
Saline (0.9% NaCl)	q.s. to 100%	Vehicle

Protocol for Preparation of Intravenous Solution:

- Dissolve the required amount of **(R)-Casopitant** in the specified volume of ethanol with gentle warming if necessary.
- Add the Polyethylene Glycol 400 to the ethanolic solution and mix until uniform.
- Slowly add the saline to the co-solvent mixture while stirring.
- Filter the final solution through a 0.22 µm sterile filter before administration.
- The pH of the final solution should be adjusted to be within a physiologically acceptable range (pH 4-8).[4]

Dosing of (R)-Casopitant in Preclinical Models

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Dosing will vary depending on the animal model and the experimental endpoint. The following tables summarize reported doses from preclinical studies.

Table 3: Dosing of **(R)-Casopitant** in the Ferret Model of Cisplatin-Induced Emesis

Route of Administration	Dose Range	Study Type	Reference
Intraperitoneal (i.p.)	≥ 0.5 mg/kg	Rescue from delayed emesis	
Intravenous (i.v.)	0.3 - 3 mg/kg (for similar NK1 antagonists)	Inhibition of acute emesis	

Table 4: Dosing Information from Long-Term Toxicity Studies

Animal Model	Route of Administration	Study Duration	Notes
Rat	Oral	Up to 26 weeks	Specific dose levels not publicly available.
Dog	Oral	Up to 53 weeks	Specific dose levels not publicly available.

Experimental Protocols

Cisplatin-Induced Emesis in Ferrets

This model is a standard for evaluating the anti-emetic potential of novel compounds.

Protocol:

- Animal Acclimatization: House male ferrets individually for at least one week before the experiment with free access to food and water.

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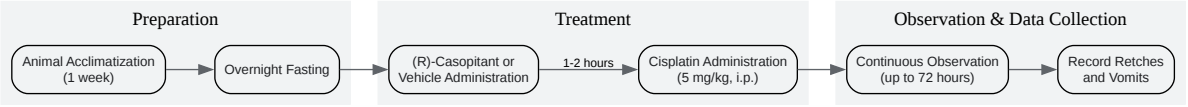
- Fasting: Fast the animals overnight before the administration of cisplatin, with water available ad libitum.
- Cisplatin Administration: Administer cisplatin at a dose of 5 mg/kg via intraperitoneal (i.p.) injection to induce delayed emesis.
- **(R)-Casopitant** Administration:
  - Prophylactic Treatment: Administer the prepared **(R)-Casopitant** formulation (oral or i.v.) at the desired dose 1-2 hours before cisplatin administration.
  - Rescue Treatment: For delayed emesis, administer the **(R)-Casopitant** formulation at a specific time point after cisplatin administration (e.g., at the peak of emetic events).
- Observation: Observe the animals continuously for the first 4-6 hours and then at regular intervals for up to 72 hours.
- Data Collection: Record the number of retches (rhythmic abdominal contractions without expulsion of gastric content) and vomits (forceful expulsion of gastric content).
- Endpoint: The primary endpoint is the reduction in the total number of emetic episodes (retches and vomits) compared to a vehicle-treated control group.



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Workflow for Cisplatin-Induced Emesis Study in Ferrets.

Long-Term Oral Toxicity Studies

These studies are essential for evaluating the safety profile of **(R)-Casopitant** with repeated administration. The following is a general protocol based on standard guidelines.

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Protocol:

- Animal Selection: Use young adult rats (e.g., Sprague-Dawley) and dogs (e.g., Beagle).
- Group Allocation: Assign animals to multiple dose groups (e.g., low, mid, high dose) and a control group (vehicle only).
- Dosing: Administer the prepared oral suspension of **(R)-Casopitant** daily via gavage for the specified duration (e.g., 28 days, 13 weeks, or 26 weeks).
- Clinical Observations: Conduct daily observations for any clinical signs of toxicity, changes in behavior, and mortality.
- Body Weight and Food Consumption: Record body weights and food consumption weekly.
- Clinical Pathology: Collect blood and urine samples at specified intervals for hematology and clinical chemistry analysis.
- Necropsy and Histopathology: At the end of the study, perform a full necropsy and collect organs for weight analysis and histopathological examination.

(R)-Casopitant Signaling Pathway

(R)-Casopitant exerts its effect by blocking the binding of Substance P to the NK1 receptor, thereby inhibiting downstream signaling pathways involved in emesis and other neurological processes.

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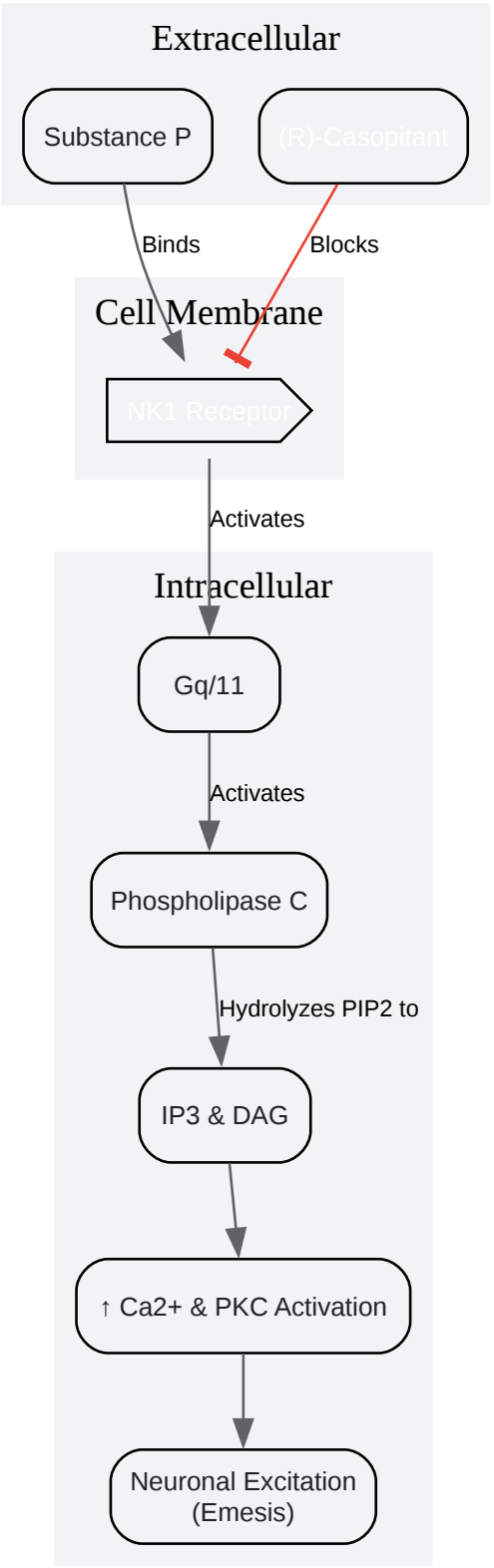

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